

Personal protective equipment for handling (4-Methylpyrimidin-2-yl)methanol

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Compound of Interest

Compound Name: (4-Methylpyrimidin-2-yl)methanol

Cat. No.: B585209

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Essential Safety and Handling Guide for (4-Methylpyrimidin-2-yl)methanol

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(4-Methylpyrimidin-2-yl)methanol** (CAS No. 142650-13-3). The following procedures are based on the available hazard information and best practices for handling similar pyrimidine derivatives in a laboratory setting.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for this specific compound was not available. The information provided herein is based on the GHS hazard statements and data for structurally related compounds. It is imperative to supplement this guide with a thorough risk assessment and to adhere to your institution's specific safety protocols. Always consult with a qualified safety professional before handling this chemical.

Hazard Identification and Personal Protective Equipment

(4-Methylpyrimidin-2-yl)methanol is classified with the signal word "Warning" and is associated with the following hazard statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Based on these hazards, the following personal protective equipment (PPE) is mandatory to minimize exposure and ensure safety.

Body Part	Personal Protective Equipment (PPE)	Specifications & Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear tightly fitting safety goggles with side-shields. A face shield should be worn over safety glasses during procedures with a high risk of splashing. [1] [2]
Skin	Chemical-Resistant Gloves & Laboratory Coat	Handle with chemical-impermeable gloves (e.g., nitrile rubber) that have been inspected before use. [1] [2] A fire/flame resistant and impervious lab coat should be worn fully buttoned with long sleeves to protect skin and personal clothing. [1]
Respiratory	Respirator	Use a NIOSH/MSHA-approved respirator if working outside a fume hood, if dust or aerosols are generated, or if ventilation is inadequate. [1]
General Lab Attire	Long Pants & Closed-Toe Shoes	Standard laboratory practice to protect against accidental spills. [3]

Operational and Disposal Plans

A systematic approach is essential for the safe handling and disposal of **(4-Methylpyrimidin-2-yl)methanol** to protect both the user and the environment.

Handling Procedures:

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.
- Dispensing: Avoid generating dust or aerosols. Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[4\]](#)
- During Use: Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[6\]](#)
- After Use: Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)

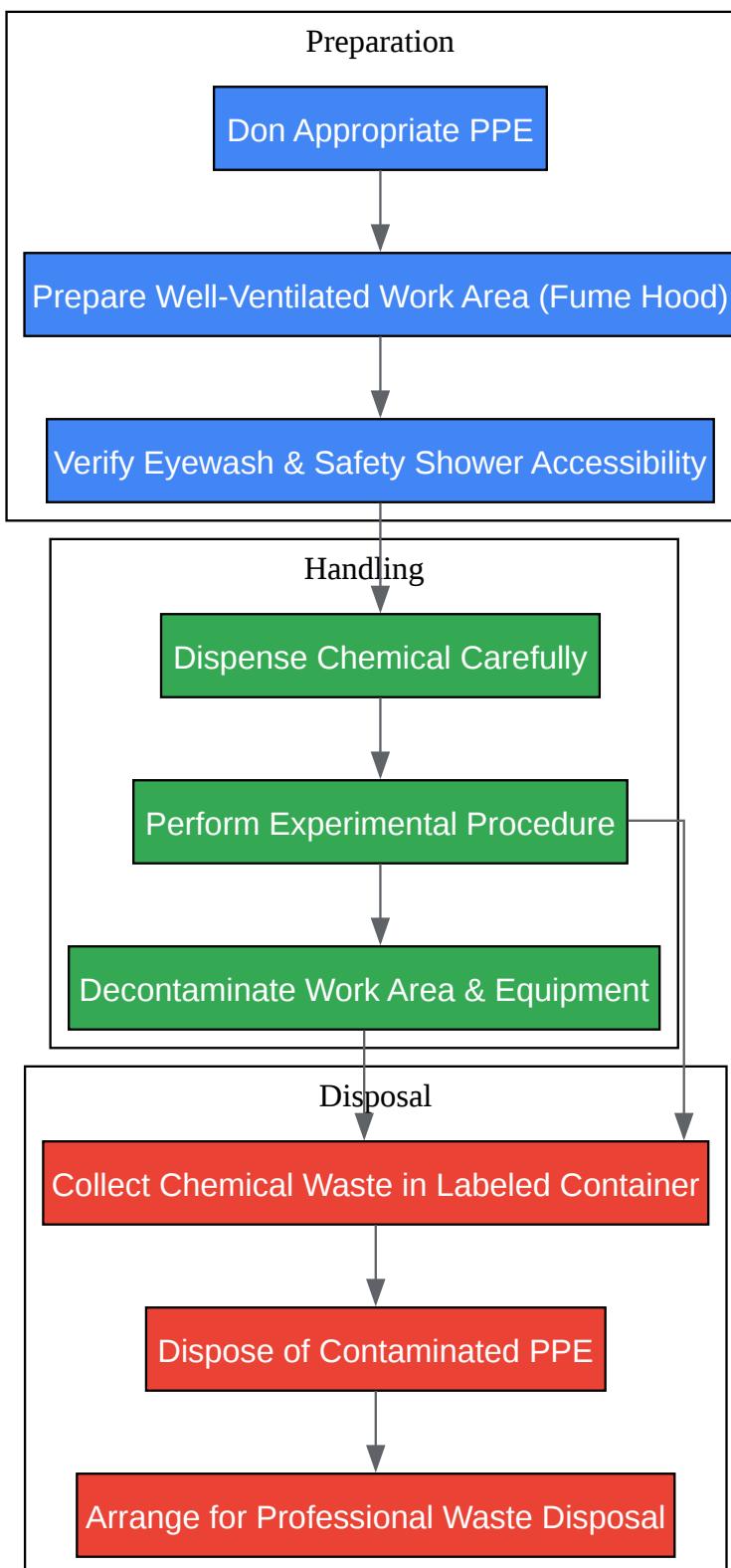
Spill Response:

- Evacuate and Isolate: Immediately evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment & Collection: For solid spills, carefully dampen the material to prevent dust from becoming airborne. Collect the spilled material using absorbent paper or other suitable means and place it in a sealed, labeled container for disposal.
- Decontamination: Wash all contaminated surfaces with a suitable solvent or detergent and dispose of the cleaning materials as hazardous waste.

Disposal Plan: Proper disposal of **(4-Methylpyrimidin-2-yl)methanol** and its containers is crucial to prevent environmental contamination.

Waste Type	Disposal Method	Regulatory Compliance
Chemical Waste	Dispose of at an approved waste disposal plant. [4] Controlled incineration with flue gas scrubbing is a recommended method for similar compounds. [1]	Follow all local, state, and federal regulations for hazardous waste disposal.
Contaminated Materials	Includes used PPE, spill cleanup materials, and empty containers.	Dispose of in the same manner as the chemical waste. [3]
Empty Containers	Do not reuse empty containers. [3] They can be triple-rinsed (or equivalent) and offered for recycling or reconditioning if permissible by regulations. [1]	If not recycled, puncture the container to prevent reuse and dispose of it as hazardous waste.

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **(4-Methylpyrimidin-2-yl)methanol**.

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